

GSK137647A stability and storage conditions

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Compound of Interest

Compound Name: GSK137647A

Cat. No.: B1672352

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GSK137647A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GSK137647A**. Below you will find troubleshooting guides and frequently asked questions to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK137647A** powder?

A1: For long-term storage, **GSK137647A** in its solid (powder) form should be stored at -20°C for up to 3 years. For shorter periods, it can be stored at 4°C for up to 2 years. It is also recommended to store the powder in a dry and dark environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How should I store **GSK137647A** once it is dissolved in a solvent?

A2: Stock solutions of **GSK137647A** should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store these solutions at -80°C, where they can be stable for up to 2 years.[\[1\]](#)[\[3\]](#) For shorter-term storage, -20°C is suitable for up to 1 year.

Q3: What solvents can I use to dissolve **GSK137647A**?

A3: **GSK137647A** is soluble in Dimethyl Sulfoxide (DMSO), with a solubility of at least 100 mg/mL (327.45 mM). It is also soluble in ethanol. The compound is reported to be insoluble in

water. For optimal results, it is advised to use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.

Q4: Is **GSK137647A** stable at room temperature during shipping?

A4: Yes, **GSK137647A** is considered stable enough for a few weeks during ordinary shipping at ambient temperatures.

Stability and Storage Data Summary

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	

Solubility Data

Solvent	Concentration
DMSO	≥ 100 mg/mL (327.45 mM)
Ethanol	10 mg/mL
Water	Insoluble

Troubleshooting Guide

Issue: Difficulty in dissolving **GSK137647A** in DMSO.

- Possible Cause 1: Old or hygroscopic DMSO.
 - Solution: Use fresh, anhydrous DMSO. Moisture absorbed by DMSO can significantly decrease the solubility of the compound.
- Possible Cause 2: Insufficient mixing.

- Solution: To aid dissolution, you can gently warm the solution to 37°C and sonicate in an ultrasonic bath for a short period.

Issue: Reduced activity of **GSK137647A** in experiments.

- Possible Cause 1: Improper storage of stock solutions.
 - Solution: Ensure that stock solutions are stored at -80°C for long-term storage and have not been subjected to multiple freeze-thaw cycles. Aliquoting the stock solution upon preparation is highly recommended.
- Possible Cause 2: Degradation of the compound.
 - Solution: While specific degradation pathways for **GSK137647A** are not extensively documented in publicly available literature, general principles of chemical stability suggest avoiding prolonged exposure to harsh conditions such as strong acids, bases, strong oxidizing agents, and high temperatures. If degradation is suspected, it is recommended to use a fresh vial of the compound.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **GSK137647A** (Molecular Weight: 305.39 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - To prepare a 10 mM stock solution, weigh out 3.05 mg of **GSK137647A**.
 - Add 1 mL of anhydrous DMSO to the vial containing the compound.

- Vortex briefly to mix. If necessary, gently warm the vial to 37°C and sonicate in an ultrasonic bath until the compound is fully dissolved.
- Once dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.

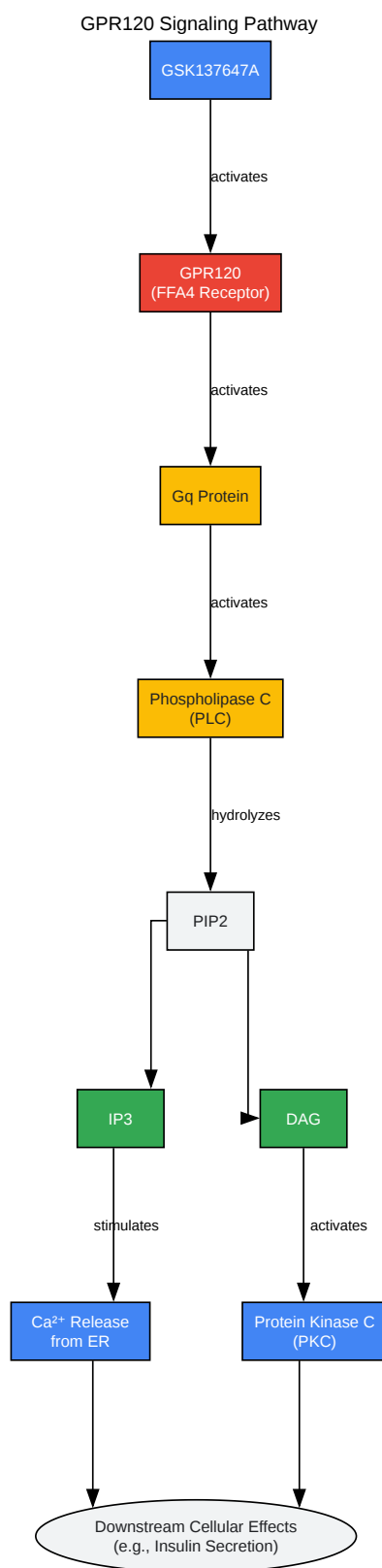
General Approach for a Forced Degradation Study

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods. While specific data for **GSK137647A** is not readily available, a general protocol can be adapted.

- Objective: To identify potential degradation products and pathways for **GSK137647A** under various stress conditions.
- Stress Conditions:
 - Acidic Hydrolysis: Treat a solution of **GSK137647A** in a suitable solvent with 0.1 M HCl at a controlled temperature (e.g., 60°C) for a defined period.
 - Basic Hydrolysis: Treat a solution of **GSK137647A** with 0.1 M NaOH at a controlled temperature (e.g., 60°C) for a defined period.
 - Oxidative Degradation: Treat a solution of **GSK137647A** with 3% H₂O₂ at room temperature.
 - Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C).
 - Photolytic Degradation: Expose a solution of **GSK137647A** to UV light.
- Analytical Method:
 - A stability-indicating method, typically a High-Performance Liquid Chromatography (HPLC) method with UV or Mass Spectrometric (MS) detection, should be developed and validated to separate the parent compound from any potential degradation products.

- Analysis:
 - Analyze the stressed samples at various time points and compare the chromatograms to that of an unstressed control sample to identify and quantify any degradation products.

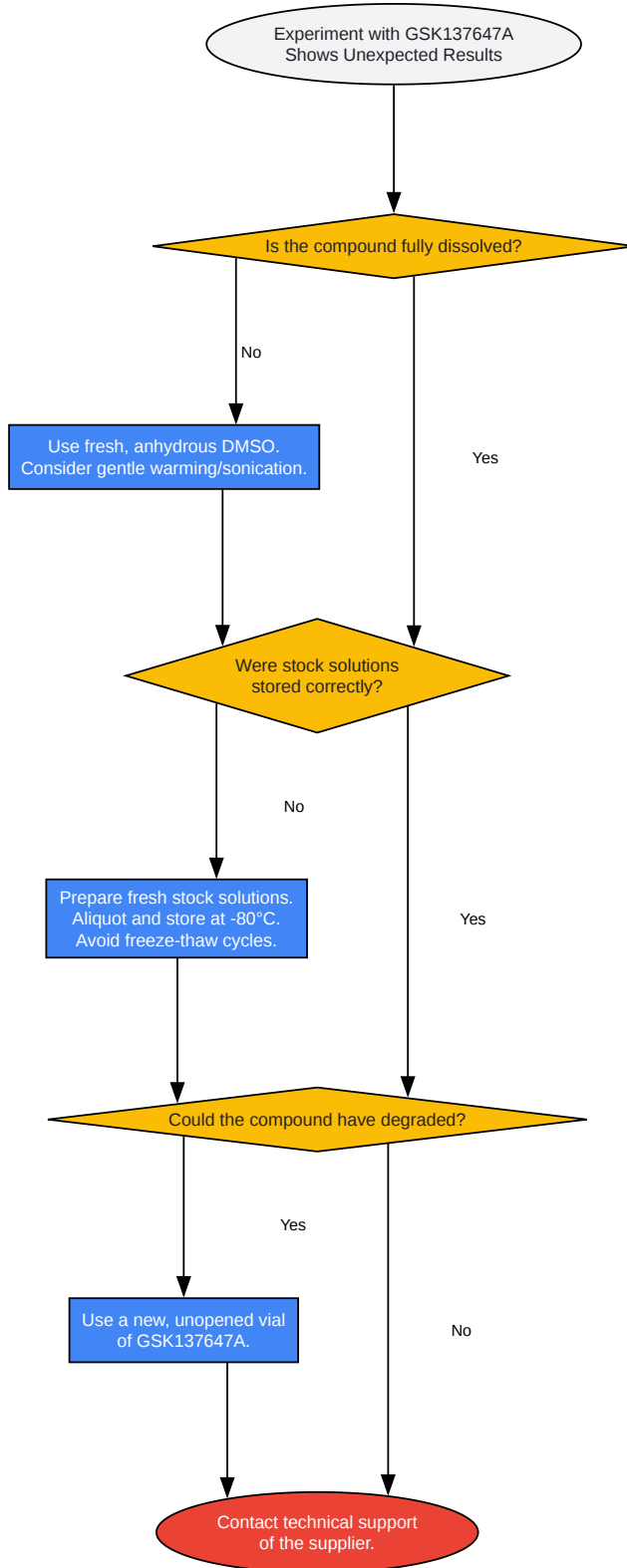
Visualizations



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Caption: Activation of the GPR120 receptor by **GSK137647A**.

Troubleshooting GSK137647A Experimental Issues

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Caption: A logical workflow for troubleshooting common issues.

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